

Essential Safety and Operational Guide for Handling Fz7-21

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fz7-21

Cat. No.: B10825591

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Fz7-21**, a potent and selective peptide inhibitor of the Frizzled 7 (FZD7) receptor. Adherence to these procedural steps is critical for safe laboratory operations and environmental protection.

Hazard Identification and Classification

Fz7-21 is classified with the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute Aquatic Toxicity (Category 1): Very toxic to aquatic life.[1]
- Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **Fz7-21** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or other appropriate material.
Eye/Face Protection	Safety glasses or goggles	Must be worn to protect from splashes.
Skin and Body Protection	Laboratory coat	To be worn over personal clothing.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If dust or aerosols may be generated, use appropriate respiratory protection.

Handling and Storage

Proper handling and storage procedures are crucial to maintain the integrity of **Fz7-21** and the safety of laboratory personnel.

Handling:

- Avoid contact with skin and eyes.
- Avoid inhalation of dust or aerosols.
- Use only in a well-ventilated area.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly sealed.

- Store in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Powder: Store at -20°C.
- In solvent: Store at -80°C.

First Aid Measures

In case of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.
In Case of Eye Contact	Immediately flush eyes with plenty of water.
In Case of Skin Contact	Wash off with soap and plenty of water.
If Inhaled	If breathed in, move person into fresh air.

Disposal Plan

The disposal of **Fz7-21** and its containers must be conducted in a manner that prevents environmental contamination.

Disposal of **Fz7-21**:

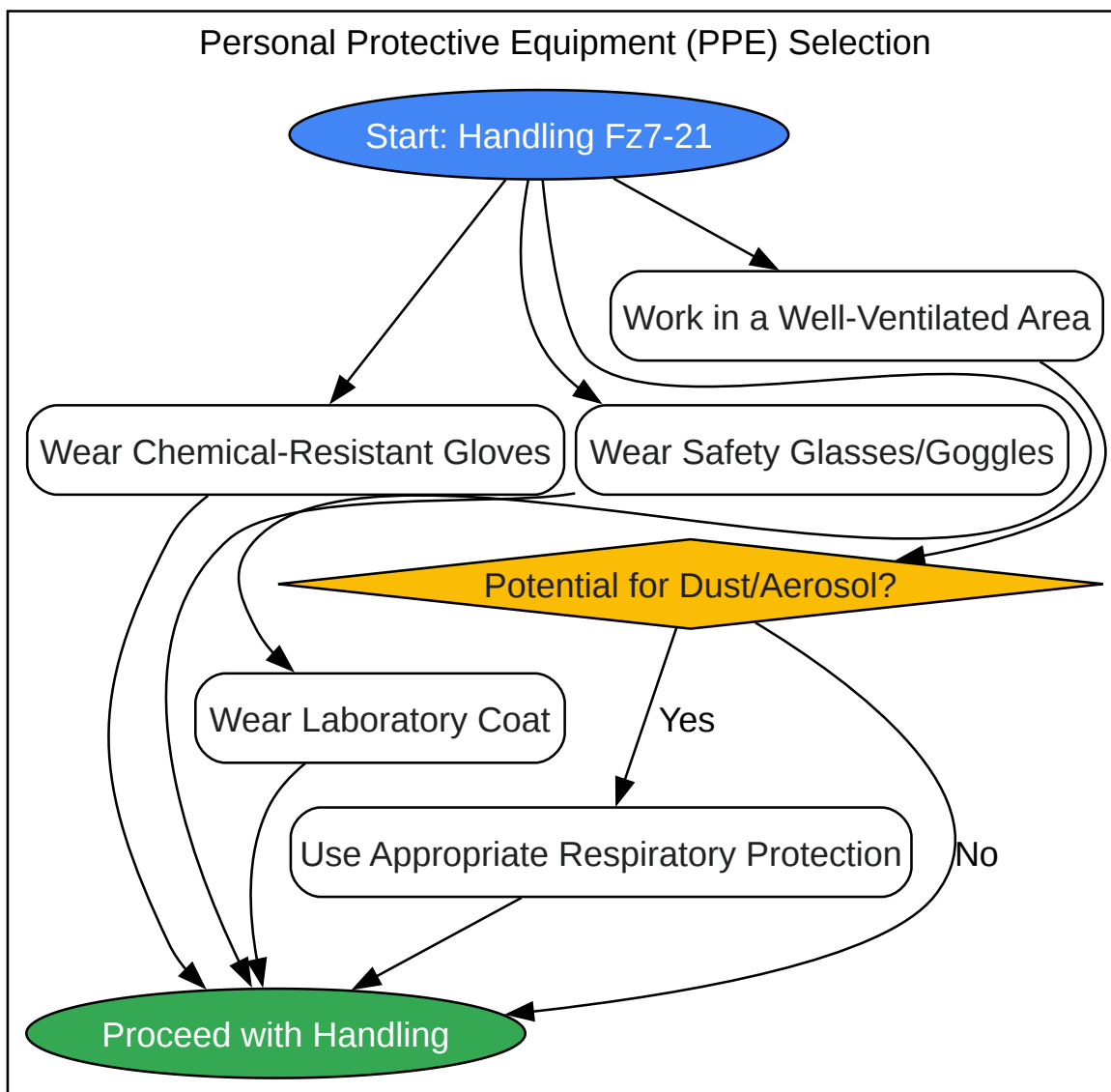
- Dispose of contents and container to an approved waste disposal plant.
- Avoid release to the environment.
- Collect any spillage.

Disposal of Contaminated PPE:

- Contaminated PPE should be disposed of as hazardous waste in accordance with local, state, and federal regulations.

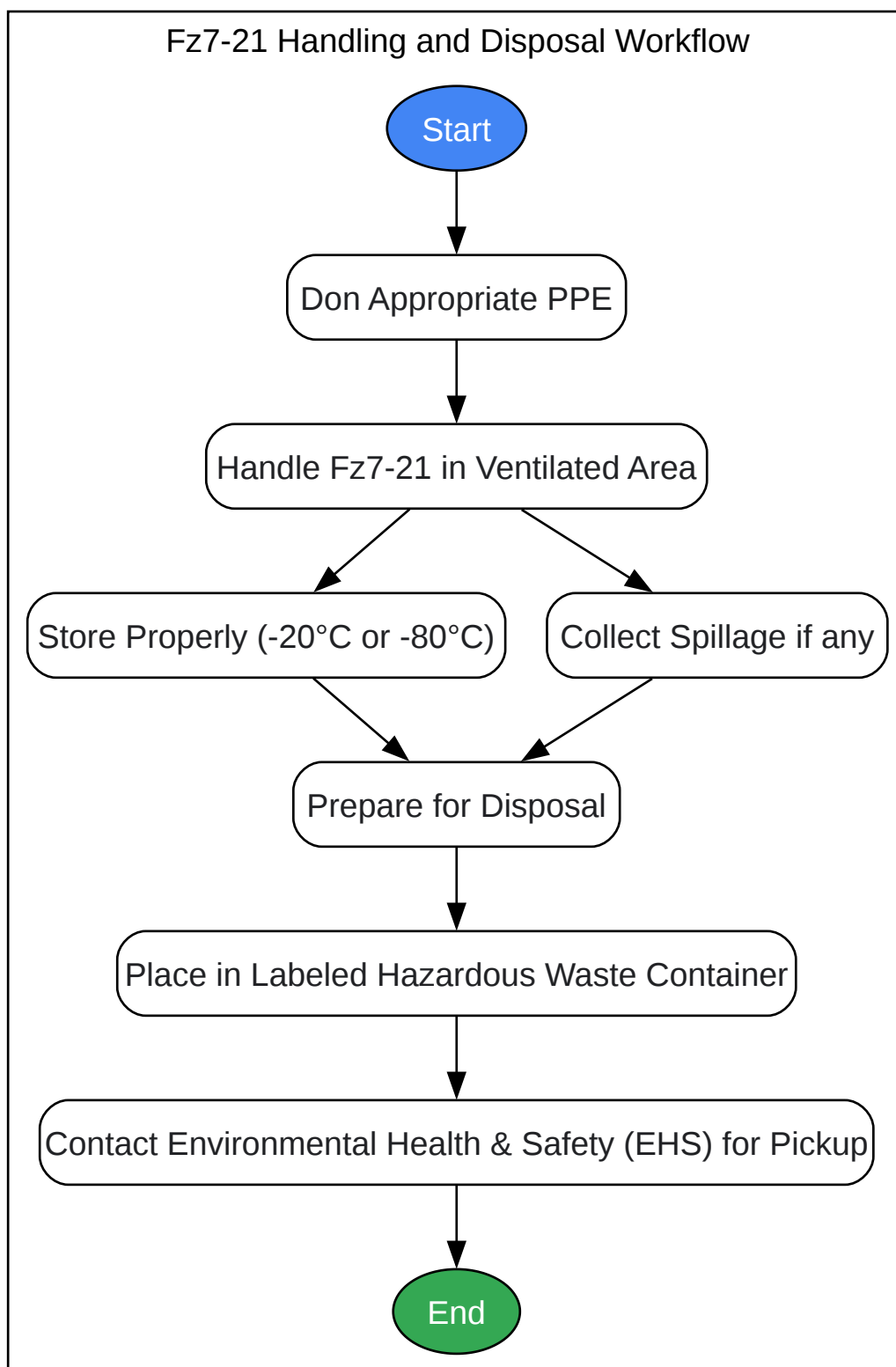
Visual Guides

To further clarify the procedural workflows, the following diagrams illustrate the decision-making process for personal protective equipment selection and the step-by-step procedure for handling and disposal of **Fz7-21**.



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Caption: PPE selection workflow for handling **Fz7-21**.



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Caption: General workflow for handling and disposal of **Fz7-21**.

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References

- 1. Peptide Fz7-21|MSDS [dcchemicals.com]
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